

# Application Notes and Protocols for Seismic Tomography of the Hoggar Swell

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hoggar*

Cat. No.: *B1668436*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the methodologies and findings related to the seismic tomography of the **Hoggar** swell, a significant geological feature in North Africa. The protocols outlined below are designed to guide researchers in conducting similar geophysical investigations.

## Introduction to the Hoggar Swell and Seismic Tomography

The **Hoggar** swell, located in the Tuareg Shield in southern Algeria, is a large dome-shaped uplift of the Earth's crust and mantle, approximately 1000 km in diameter, with an average elevation of 1,200 meters.<sup>[1]</sup> This region has experienced Cenozoic volcanism, which is thought to be linked to the complex lithospheric and upper mantle structure beneath.<sup>[2][3]</sup> Seismic tomography is a crucial geophysical technique used to image the subsurface structure of the Earth by analyzing the travel times of seismic waves generated by earthquakes or artificial sources. By mapping variations in seismic wave velocities, scientists can infer temperature and compositional anomalies, providing insights into the geodynamic processes shaping the region.

Several geophysical investigations, including gravity, magnetic, magnetotelluric, heat flow, and seismic tomography, have been conducted to understand the lithospheric architecture of the **Hoggar** swell.<sup>[4]</sup> These studies have revealed a complex picture, challenging the simple

mantle plume hypothesis and suggesting that the volcanism is linked to shallower mantle structures, possibly down to 150 km.[\[2\]](#)[\[3\]](#)[\[5\]](#) The reactivation of pre-existing Pan-African mega-shear zones due to the Africa-Europe collision is proposed as a key mechanism for the observed magmatic activity.[\[2\]](#)[\[3\]](#)[\[5\]](#)

## Quantitative Data Summary

The following tables summarize key quantitative data derived from seismic tomography and related geophysical studies of the **Hoggar** swell.

Table 1: Seismic Velocity Anomalies beneath the **Hoggar** Swell

Location	Depth (km)	P-wave Velocity Anomaly (%)	S-wave Velocity Anomaly (%)	Reference
Central Hoggar	74 - 114	Up to -5%	Not specified	<a href="#">[6]</a>
Atakor & Tahalra volcanic districts	74 - 114	Strongest negative anomaly (-5%)	Not specified	<a href="#">[6]</a>
Sahara Basins (North of Hoggar)	Not specified	Low-velocity structure	Not specified	<a href="#">[4]</a>
Beneath Central Hoggar	Surface - 300	Low P-wave velocity structure	Not specified	<a href="#">[6]</a>

Table 2: Lithospheric and Crustal Thickness Estimates

Region	Method	Estimated Lithospheric Thickness (km)	Estimated Crustal Thickness (km)	Reference
Atakor	2D modeling of gravity, geoid, and topography	~55	~34	[1]
Hoggar (general)	Surface wave tomography	Thinner than adjacent cratons	~30 (maximum)	[1][7]
Sahara Metacraton	Seismic Tomography	~150	Not specified	[8]
West African Craton	Seismic Tomography	>300	Not specified	[8]

## Experimental Protocols

The following protocols provide a generalized workflow for conducting a teleseismic tomography study of a region like the **Hoggar** swell, based on methodologies cited in the literature.

### Protocol 1: Teleseismic Data Acquisition

Objective: To record high-quality teleseismic data for tomographic imaging.

Materials:

- A dense array of short-period or broadband seismometers (e.g., 33 stations as in Ayadi et al., 2000).[9]
- Data loggers and power supplies.
- GPS receivers for precise timing.
- Field equipment for station installation and maintenance.

#### Procedure:

- **Survey Design:** Plan the geometry of the seismic array. A linear profile is suitable for 2D imaging, while a 2D grid is necessary for 3D imaging. The station spacing should be appropriate for the target resolution. For the **Hoggar** swell, a 700-km long NNW-SSW profile has been used.[\[9\]](#)
- **Site Selection:** Choose locations with low background noise, away from cultural sources of vibration. Bedrock sites are ideal for good coupling.
- **Station Installation:**
  - Deploy seismometers in shallow vaults or direct burial to minimize surface noise.
  - Ensure the sensor is precisely leveled and oriented.
  - Install the data logger, power system (solar panels and batteries), and GPS antenna.
- **Data Recording:**
  - Record data continuously for a sufficient duration to capture a good distribution of teleseismic events (earthquakes with magnitudes > 5.5 at epicentral distances of 30° to 90°). A recording period of 2.5 months was used in a **Hoggar** study.[\[9\]](#)
  - Set the sampling rate appropriate for the seismic signals of interest (e.g., 20-40 samples per second).

## Protocol 2: Seismic Data Processing

**Objective:** To process the raw seismic data to obtain high-quality travel-time residuals.

#### Software:

- Seismic data processing software (e.g., SAC, ObsPy).
- Software for calculating theoretical travel times (e.g., TauP).

#### Procedure:

- **Data Conversion and Formatting:** Convert the raw data from the logger format to a standard seismic format (e.g., SAC or MiniSEED).
- **Quality Control:** Visually inspect the seismograms to identify and discard noisy data or instrumental glitches.
- **Instrument Correction:** Deconvolve the instrument response to obtain true ground motion.
- **Phase Picking:** Manually or automatically pick the arrival times of the desired seismic phases (e.g., P, S, Pn, Sn).
- **Travel-Time Residual Calculation:**
  - For each picked arrival, calculate the theoretical travel time from the earthquake source to the station using a standard 1D Earth model (e.g., IASP91).
  - The travel-time residual is the difference between the observed arrival time and the theoretical travel time.
- **Data Selection:** Select a high-quality subset of travel-time residuals for the tomographic inversion. Criteria may include the signal-to-noise ratio, the clarity of the arrival, and the consistency across the array.

## Protocol 3: Tomographic Inversion

**Objective:** To invert the travel-time residuals to obtain a 3D model of seismic velocity variations.

**Software:**

- Tomographic inversion codes (e.g., as described by Aki, Christoffersson, and Husebye).

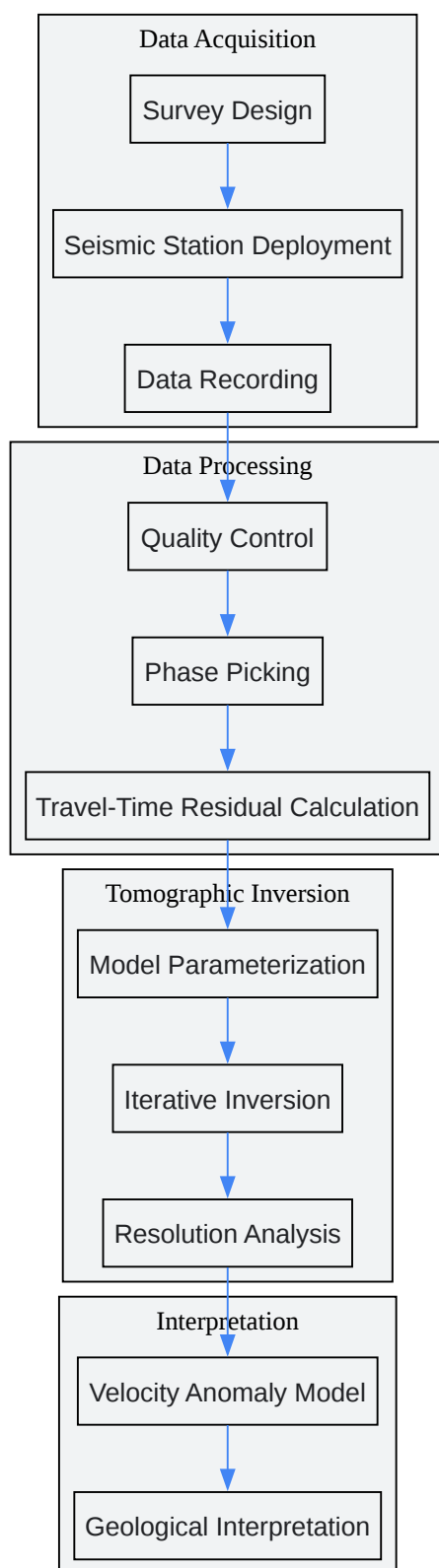
**Procedure:**

- **Model Parameterization:** Discretize the 3D volume beneath the seismic array into a grid of blocks or nodes. The size of the blocks determines the resolution of the final model.
- **Initial Model:** Define a starting velocity model, typically based on a standard 1D Earth model.

- **Inversion Algorithm:** Use an iterative, linearized inversion algorithm to solve for the velocity perturbations in each block that best fit the observed travel-time residuals. This involves solving a large system of linear equations.
- **Regularization:** Apply damping and smoothing constraints to stabilize the inversion and prevent overfitting of the data.
- **Resolution and Uncertainty Analysis:** Perform checkerboard tests and other resolution tests to assess the spatial resolution of the tomographic model. Calculate error bars for the velocity perturbations.
- **Interpretation:** Interpret the resulting velocity anomaly model in the context of the regional geology, tectonics, and other geophysical data. Low-velocity zones may indicate high temperatures or the presence of partial melt, while high-velocity zones can represent colder, more rigid lithosphere.

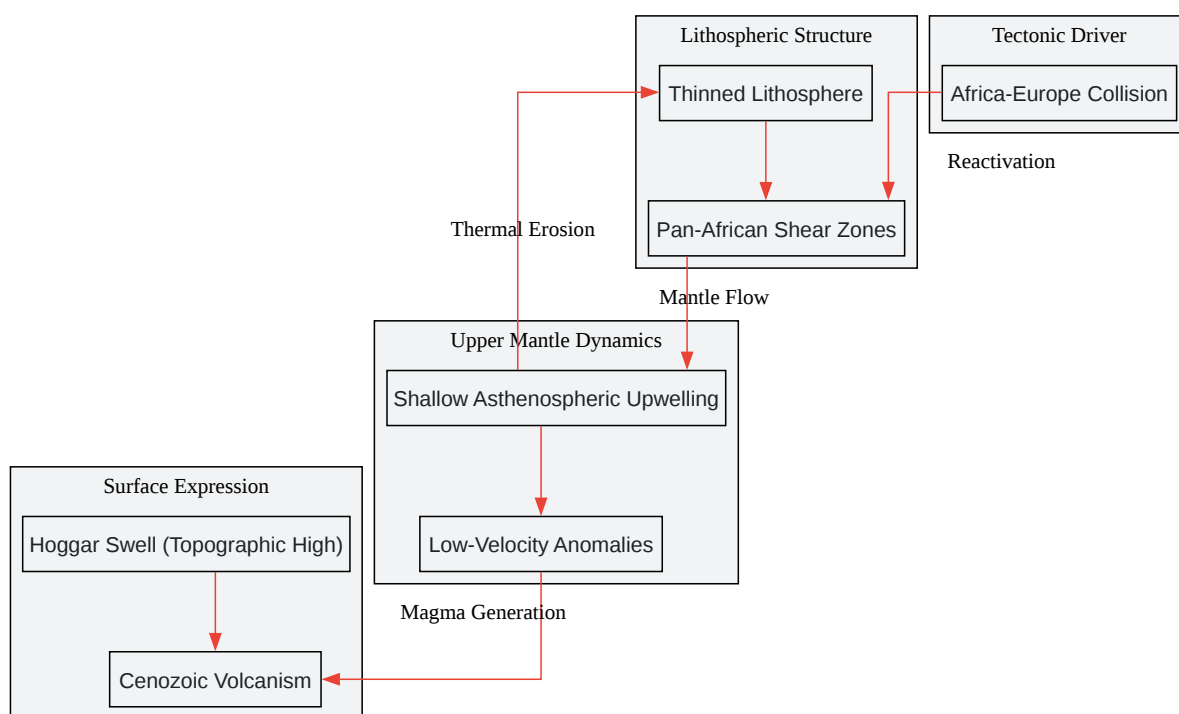
## Visualizations

The following diagrams illustrate the workflow of a seismic tomography experiment and the geological context of the **Hoggar** swell.



[Click to download full resolution via product page](#)

Caption: Workflow for a teleseismic tomography experiment.



[Click to download full resolution via product page](#)

Caption: Tectonic and geological relationships of the **Hoggar** swell.

## Conclusion

Seismic tomography has been instrumental in elucidating the complex subsurface structure of the **Hoggar** swell. The data suggest a geodynamic model where the Cenozoic volcanism is not the result of a deep-seated mantle plume but is instead linked to a shallower asthenospheric upwelling and the reactivation of ancient lithospheric shear zones, driven by the ongoing



collision between the African and Eurasian plates. The protocols and data presented here provide a framework for future research aimed at further refining our understanding of this fascinating geological province.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mantleplumes.org [mantleplumes.org]
- 2. mantleplumes.org [mantleplumes.org]
- 3. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. The Hoggar swell [mantleplumes.org]
- 7. researchgate.net [researchgate.net]
- 8. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 9. horizon.documentation.ird.fr [horizon.documentation.ird.fr]
- To cite this document: BenchChem. [Application Notes and Protocols for Seismic Tomography of the Hoggar Swell]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668436#seismic-tomography-of-the-hoggar-swell\]](https://www.benchchem.com/product/b1668436#seismic-tomography-of-the-hoggar-swell)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)